

An In-depth Technical Guide to 2-Chloro-5-hydroxyphenylglycine (CHPG)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-hydroxyphenylglycine

Cat. No.: B062647

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-hydroxyphenylglycine (CHPG) is a synthetic, non-proteinogenic amino acid that has garnered significant interest in the field of neuroscience. It functions as a selective and potent agonist for the metabotropic glutamate receptor 5 (mGluR5), a G-protein coupled receptor critically involved in modulating synaptic plasticity and neuronal excitability. This guide provides a comprehensive overview of the chemical properties, synthesis, pharmacology, and key experimental methodologies related to CHPG.

Chemical and Physical Properties

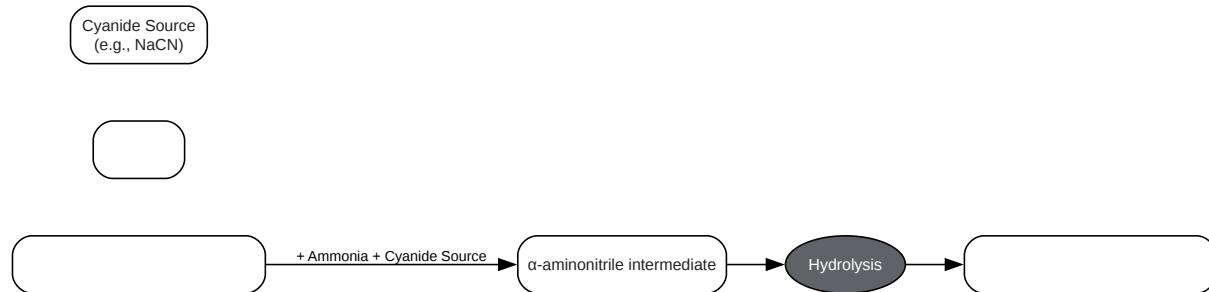
CHPG is a phenylglycine derivative with a chlorine and a hydroxyl group substitution on the phenyl ring. These modifications confer its selectivity for mGluR5.

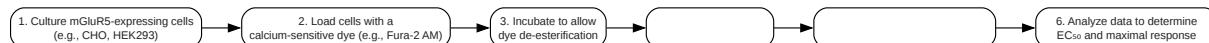
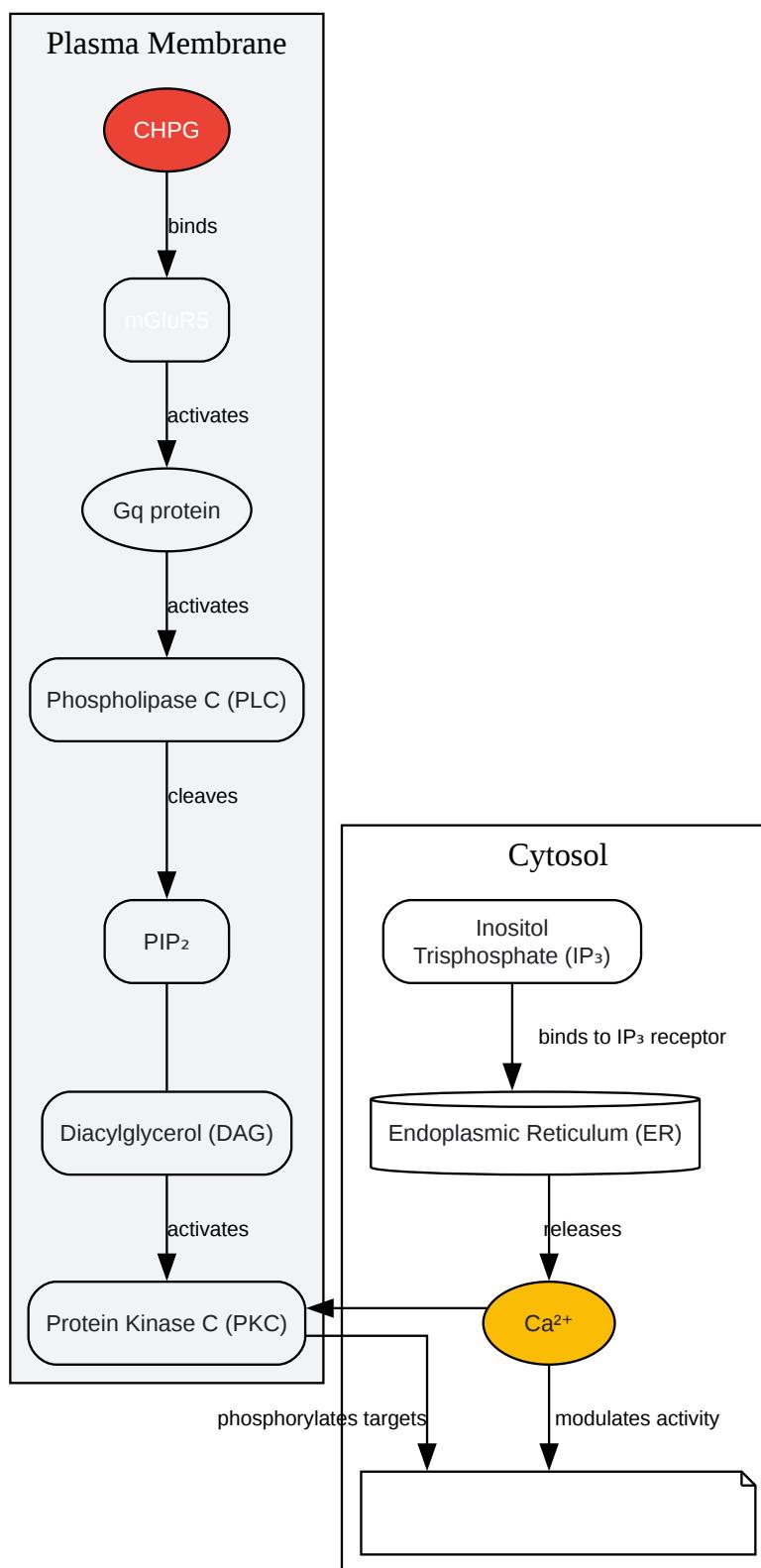
Property	Value	Source
IUPAC Name	2-amino-2-(2-chloro-5-hydroxyphenyl)acetic acid	[1]
Synonyms	(RS)-2-Chloro-5-hydroxyphenylglycine, CHPG	[1] [2]
CAS Number	170846-74-9	[1]
Molecular Formula	C ₈ H ₈ ClNO ₃	[3]
Molecular Weight	201.61 g/mol	[4]
Appearance	Off-white solid	[4]
Solubility	Soluble in 1 M NaOH. Water soluble CHPG sodium salt is also available.	[3] [4]
SMILES	C1=CC(=C(C=C1O)C(C(=O)O)N)Cl	[4]
InChI	InChI=1S/C8H8ClNO3/c9-6-2-1-4(11)3-5(6)7(10)8(12)13/h1-3,7,11H,10H2,(H,12,13)	[1]

Synthesis

A detailed, publicly available, step-by-step synthesis protocol for **2-Chloro-5-hydroxyphenylglycine** is not readily found in the literature. However, a plausible synthetic route can be extrapolated from the synthesis of similar phenylglycine derivatives, such as the Strecker synthesis or variations thereof. One potential approach, based on the synthesis of 2-chlorophenylglycine, involves the reaction of 2-chloro-5-hydroxybenzaldehyde with an ammonia source and a cyanide source, followed by hydrolysis.

Proposed Synthetic Pathway:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlorohydroxyphenylglycine - Wikipedia [en.wikipedia.org]
- 2. (RS)-2-chloro-5-hydroxyphenylglycine (CHPG) activates mGlu5, but no mGlu1, receptors expressed in CHO cells and potentiates NMDA responses in the hippocampus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. (R,S)-CHPG |(R,S)-2-Amino-2-(2-chloro-5-hydroxyphenyl)acetic acid | mGluR5 agonist | Hello Bio [hellobio.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-5-hydroxyphenylglycine (CHPG)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062647#what-is-2-chloro-5-hydroxyphenylglycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com